

Standard Operating Procedure: Handling and Disposal of M617 TFA

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Compound of Interest				
Compound Name:	M617 TFA			
Cat. No.:	B1139626	Get Quote		

This document provides essential safety and logistical guidance for the handling and disposal of **M617 TFA**, a potent trifluoroacetic acid (TFA) salt of a small molecule compound with undetermined toxicological properties. Due to the unknown nature of M617, all handling must be performed under the assumption that the compound is highly potent and hazardous.

Hazard Assessment and Control

Given the unknown toxicity profile of M617, a conservative approach to hazard control is mandatory. The primary risks are associated with inhalation of the powdered form, dermal absorption, and eye contact. Trifluoroacetic acid is corrosive and can cause severe skin and eye damage.

Engineering Controls:

- Primary Containment: All handling of powdered M617 TFA must be conducted within a
 certified chemical fume hood or a containment ventilated enclosure (CVE) to minimize
 inhalation risk.
- Secondary Containment: Use a disposable tray or mat within the primary containment to contain any spills.

Personal Protective Equipment (PPE): A comprehensive PPE protocol is required for all personnel handling **M617 TFA**. The following table summarizes the required equipment.



Body Part	Required PPE	Specification	Purpose
Hands	Double Nitrile Gloves	Outer glove: 100% nitrile, minimum 4 mil thickness. Inner glove: standard nitrile.	Prevents skin contact. Double gloving is required for potent compounds.
Eyes	Chemical Safety Goggles	ANSI Z87.1 certified, with indirect venting.	Protects eyes from splashes and airborne particles.
Face	Face Shield	Worn over safety goggles.	Provides an additional layer of protection for the face and neck.
Body	Disposable Lab Coat	Made of a non-woven material (e.g., Tyvek).	Protects personal clothing and skin from contamination.
Respiratory	N95 Respirator	NIOSH-approved.	Required when handling the powdered form outside of a fume hood (e.g., during transport).

Operational Plan: Weighing and Solubilization

This section provides a step-by-step protocol for the preparation of a stock solution of **M617 TFA**.

Materials:

- M617 TFA powder
- Appropriate solvent (e.g., DMSO, water)
- · Vials and caps



- Calibrated analytical balance
- Spatula
- Pipettes and tips
- Waste disposal bags

Protocol:

- Preparation: Don all required PPE as specified in the table above.
- Containment Setup: Place all necessary equipment, including a waste bag, onto a disposable mat inside the chemical fume hood.
- Weighing:
 - Tare the analytical balance with the receiving vial.
 - Carefully transfer the desired amount of M617 TFA powder into the vial using a clean spatula.
 - Close the vial and the stock container immediately.
- Solubilization:
 - Add the appropriate volume of solvent to the vial containing the M617 TFA powder.
 - Cap the vial and vortex until the compound is fully dissolved.
- Cleanup:
 - Dispose of all contaminated materials (e.g., pipette tips, disposable mat) in the designated waste bag inside the fume hood.
 - Wipe down the work area with an appropriate cleaning agent.
 - Remove the outer pair of gloves and dispose of them in the waste bag before leaving the fume hood.



Seal the waste bag and dispose of it according to the disposal plan.

Disposal Plan

All waste generated from handling **M617 TFA** must be treated as hazardous.

- Solid Waste: All contaminated solid materials (gloves, pipette tips, vials, etc.) must be collected in a dedicated, sealed hazardous waste container.
- Liquid Waste: Unused solutions of **M617 TFA** and contaminated solvents must be collected in a separate, sealed hazardous liquid waste container.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the name of the chemical (M617 TFA), and the date.
- Storage and Disposal: Store waste containers in a designated satellite accumulation area until they are collected by the institution's environmental health and safety department for final disposal.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open.
- Inhalation: Move to fresh air immediately.
- Spill: In case of a small spill within the fume hood, use a chemical spill kit to absorb the
 material. For larger spills or spills outside of containment, evacuate the area and contact the
 emergency response team.

Seek immediate medical attention after any exposure.









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Caption: Workflow for Safe Handling of M617 TFA.

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